

Monobutyl Maleate: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: *Monobutyl maleate*

Cat. No.: *B1236856*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and detailed handling protocols for **monobutyl maleate** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and ensuring a safe research environment.

Chemical and Physical Properties

Monobutyl maleate is a colorless to pale yellow liquid.^[1] It is an organic compound classified as a maleic acid ester.^[1] A summary of its key physical and chemical properties is provided below.

Property	Value	Source(s)
CAS Number	925-21-3	[2][3][4][5][6]
Molecular Formula	C ₈ H ₁₂ O ₄	[1][2][3][4][5][7]
Molecular Weight	172.18 g/mol	[1][2][4][5][7]
Appearance	Clear, colorless liquid	[1][2][5]
Melting Point	-1.5 °C	[2][3][5][6]
Boiling Point	201 °C to 289.1 °C	[1][2][3][5][6]
Flash Point	>110 °C	[2][3][5][6]
Density	1.099 g/cm ³	[2][3][5]
Water Solubility	37 g/L at 20 °C	[6]

Hazard Identification and Classification

Monobutyl maleate is classified as a hazardous chemical.[4] It is crucial to understand its potential dangers before handling.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B.[2] Causes severe skin burns and eye damage.[2][4]
- Serious Eye Damage/Eye Irritation: Category 1.[2] Causes serious eye damage.[4]
- Specific Target Organ Toxicity (Repeated Exposure): Category 2.[2] May cause damage to organs through prolonged or repeated exposure.[2][4]

Signal Word: Danger[2][4]

Primary Hazards:

- Corrosive[4]
- Irritant[4][8]

Safe Handling and Storage Protocols

Proper handling and storage are paramount to prevent exposure and accidents.

Handling

- Handle in a well-ventilated area, preferably under a chemical fume hood.[2]
- Avoid contact with skin, eyes, and clothing.[2][9]
- Do not breathe mist, vapors, or spray.[2]
- Wear appropriate personal protective equipment (PPE).[2][9]
- Use spark-proof tools and explosion-proof equipment.[2]
- Ground/bond container and receiving equipment to prevent electrostatic discharge.[10]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in work areas.[10]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][9]
- Store locked up.[2]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[9]
- Store apart from foodstuff containers.[2]

Exposure Controls and Personal Protective Equipment

A comprehensive personal protective equipment (PPE) strategy is the primary defense against exposure.[11]

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be required for splash hazards.[2][11][12]	Protects against splashes and vapors that can cause severe eye damage.[2][4]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile or Neoprene) that comply with EU Directive 89/686/EEC and the EN 374 standard.[2][9][11] Gloves must be inspected prior to use and removed using proper technique.[2][11]	Prevents skin contact, which can cause severe burns and irritation.[2][4]
Skin and Body Protection	Wear fire/flame resistant and impervious clothing, such as a lab coat or coveralls.[2] Protective boots may be required depending on the scale of work.[13]	Protects skin from accidental contact and splashes.[2]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a multipurpose combination (US) or type ABEK (EN 14387) respirator cartridges.[2][11]	Protects the respiratory system from harmful vapors and mists.[2]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Inhalation: Move the victim to fresh air.[2] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation.[2] Seek immediate medical attention.[2]

- Skin Contact: Immediately take off all contaminated clothing.[\[2\]](#) Wash the affected area with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[9\]](#) Seek immediate medical attention.[\[2\]](#)
- Eye Contact: Immediately rinse with water for at least 15 minutes, holding the eyelids open. [\[2\]](#) Remove contact lenses if present and easy to do so.[\[2\]](#) Continue rinsing.[\[2\]](#) Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#) Rinse mouth with water.[\[2\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Call a doctor or Poison Control Center immediately.[\[2\]](#)

Accidental Release and Spill Management

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to a safe area.[\[2\]](#) Ensure adequate ventilation.[\[2\]](#) Avoid breathing vapors and contact with the spilled material.[\[2\]](#) Wear appropriate PPE.[\[2\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[\[2\]](#) Do not let the chemical enter drains or surface water.[\[2\]](#)[\[9\]](#)
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, earth, vermiculite). [\[14\]](#) Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[\[2\]](#)

Firefighting Measures

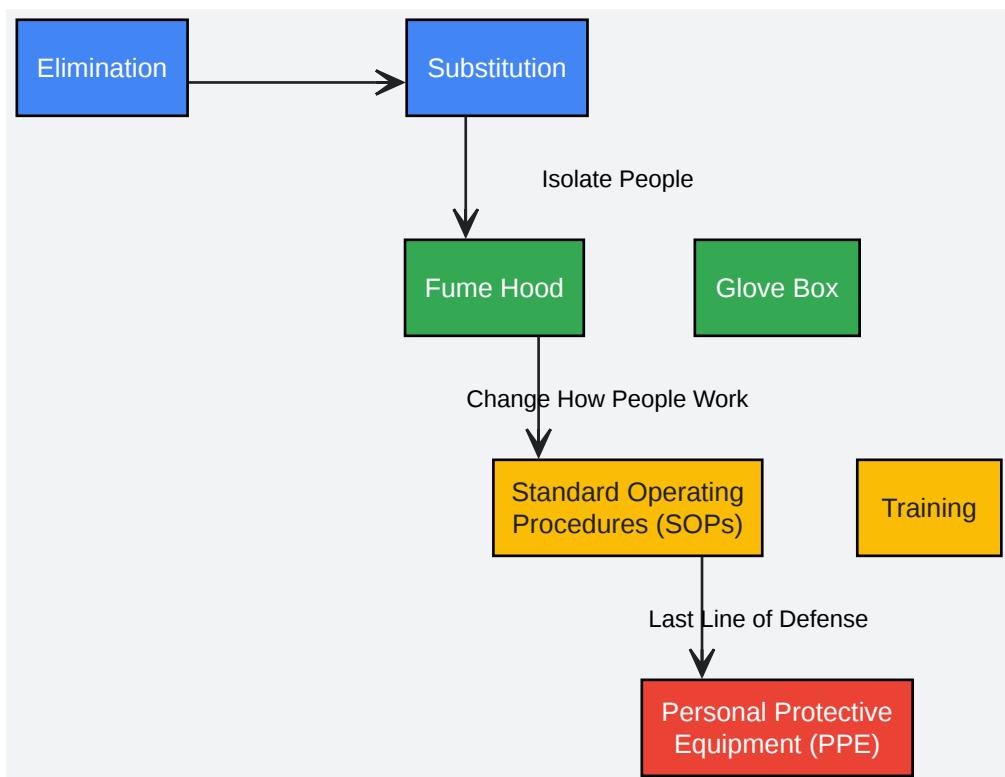
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- Specific Hazards: Hazardous combustion products may include carbon monoxide and carbon dioxide.[\[9\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[9\]](#)

Disposal Considerations

- Dispose of **monobutyl maleate** and any contaminated materials at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[2]
- Do not contaminate water, foodstuffs, or sewer systems.[2]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or disposed of in a sanitary landfill after being rendered unusable.[2]

Visual Guides and Workflows

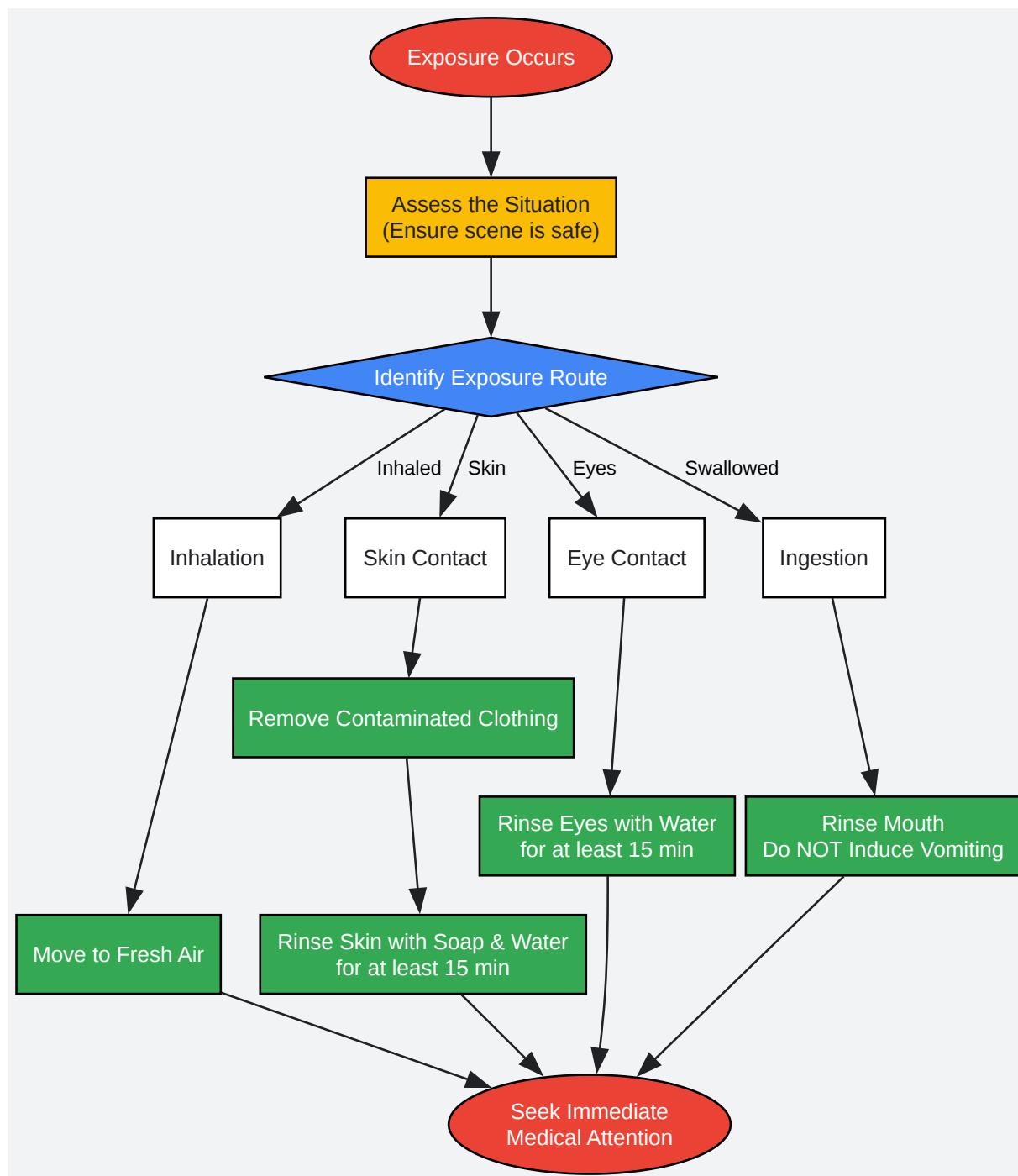
Hazard Control Hierarchy



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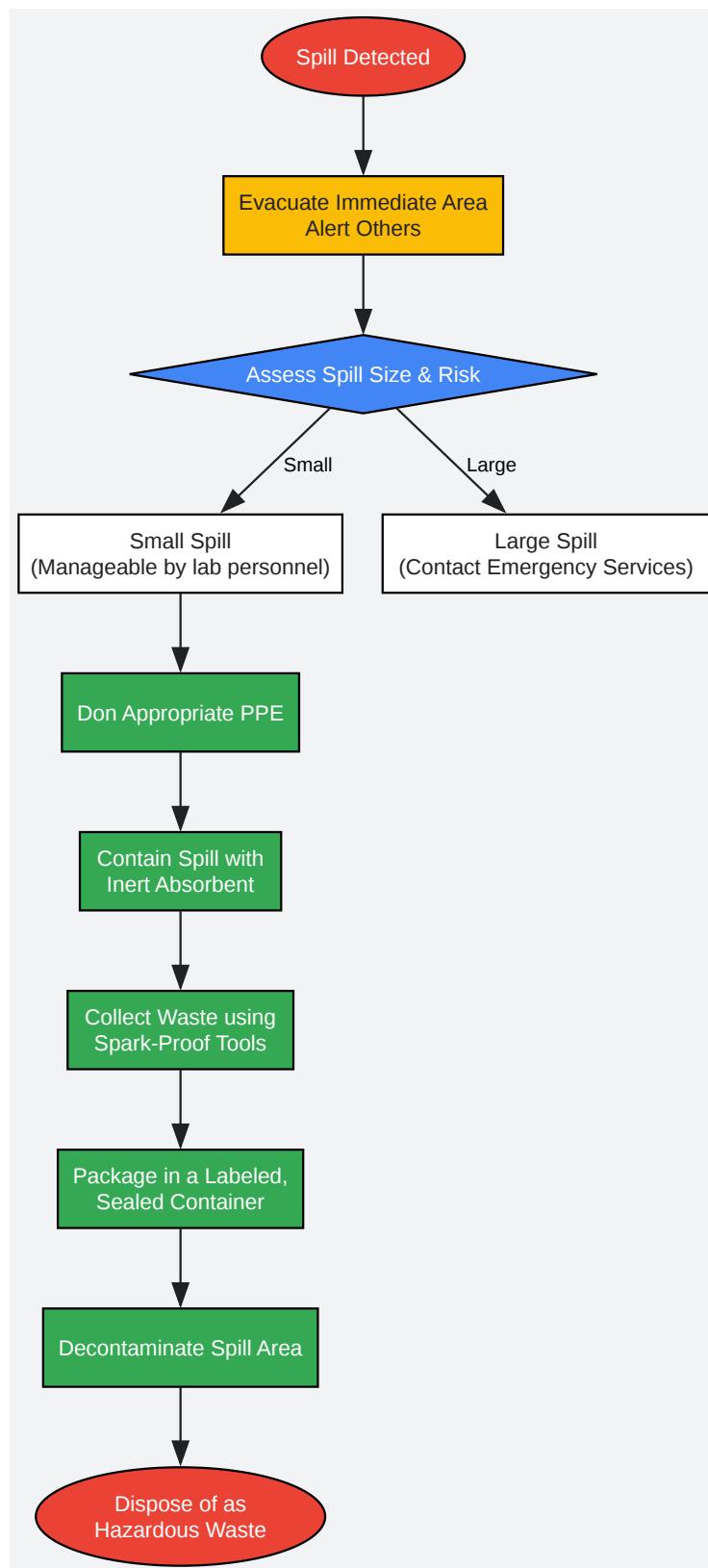
Caption: Hierarchy of controls for mitigating risks associated with **monobutyl maleate**.

Emergency First Aid Workflow

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Caption: Step-by-step first aid procedures for **monobutyl maleate** exposure.

Spill Response Protocol



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Caption: Workflow for responding to a laboratory spill of **monobutyl maleate**.

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